

Suzuki-Miyaura coupling protocol with 4-cyanopyridine-2-boronic acid

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Compound of Interest

Compound Name: 4-cyanopyridine-2-boronic acid

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The Mechanistic Heart of the Suzuki-Miyaura Coupling

The efficacy of the Suzuki-Miyaura reaction lies in a well-defined catalytic cycle centered on a palladium catalyst.^{[1][3]} Understanding this cycle is paramount to rational troubleshooting and optimization. The process can be dissected into three fundamental steps:

- Oxidative Addition: A low-valent Palladium(0) complex reacts with an organohalide (e.g., an aryl bromide), inserting itself into the carbon-halogen bond. This oxidizes the catalyst to a high-valent Pd(II) species.^{[3][4]}
- Transmetalation: The crucial C-C bond-forming precursor is generated in this step. The boronic acid must first be activated by a base to form a more nucleophilic boronate species.^[5] This boronate then exchanges its organic group with the halide on the Pd(II) complex.
- Reductive Elimination: The two organic partners on the Pd(II) complex couple, forming the new carbon-carbon bond and regenerating the catalytically active Pd(0) species, which re-enters the cycle.^{[3][4]}

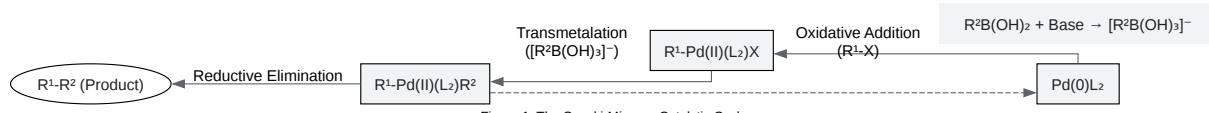


Figure 1: The Suzuki-Miyaura Catalytic Cycle

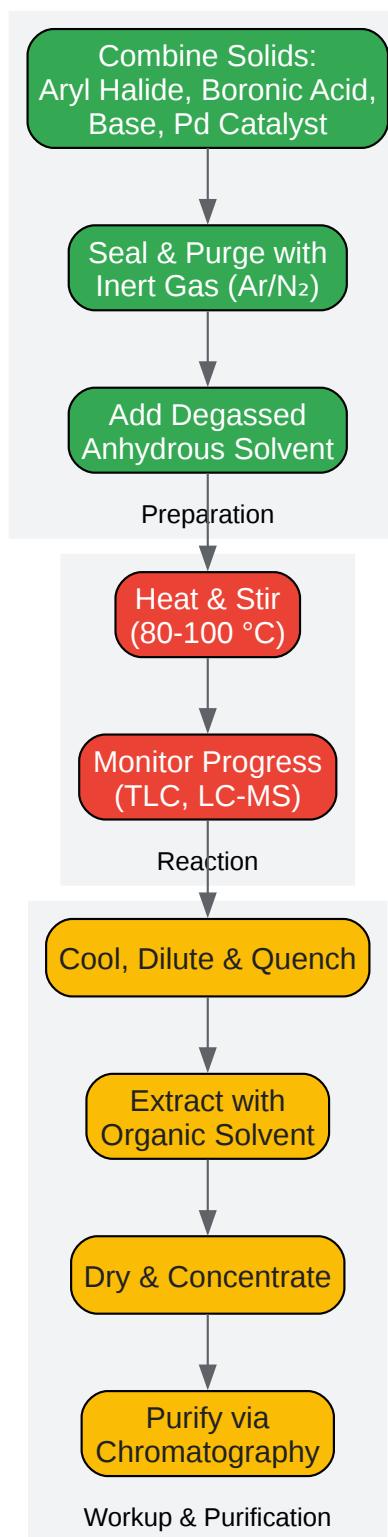


Figure 2: Experimental Workflow

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